

# The Anti-Angiogenic Potential of VPC23019: An In-Depth Technical Guide

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## Compound of Interest

Compound Name: VPC 23019

Cat. No.: B15572743

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This technical guide provides a comprehensive overview of the effects of VPC23019, a competitive antagonist of the sphingosine-1-phosphate (S1P) receptors S1P1 and S1P3, on angiogenesis both in vitro and in vivo. This document summarizes key quantitative data, details relevant experimental methodologies, and illustrates the underlying signaling pathways and experimental workflows.

## Core Concepts: S1P Signaling in Angiogenesis

Sphingosine-1-phosphate (S1P) is a bioactive lipid mediator that plays a crucial role in vascular development and angiogenesis. It exerts its effects by binding to a family of five G protein-coupled receptors (S1P1-5). S1P1 and S1P3 are prominently expressed on endothelial cells and are key mediators of pro-angiogenic signals, including cell migration, proliferation, and tube formation. Therefore, antagonism of S1P1 and S1P3 presents a promising strategy for inhibiting angiogenesis, a critical process in tumor growth and metastasis. VPC23019 is a valuable tool compound for investigating the therapeutic potential of this pathway.

## Quantitative Data Summary

The following tables summarize the available quantitative data regarding the biochemical activity of VPC23019 and its effects on angiogenesis.

Table 1: Biochemical Activity of VPC23019[1]

| Target Receptor | Activity   | pKi  | pEC50 |
|-----------------|------------|------|-------|
| S1P1            | Antagonist | 7.86 | -     |
| S1P3            | Antagonist | 5.93 | -     |
| S1P4            | Agonist    | -    | 6.58  |
| S1P5            | Agonist    | -    | 7.07  |

Table 2: In Vitro Effects of VPC23019 on Angiogenesis in Ovarian Cancer[2]

| Assay                           | Cell Line                                      | Treatment                                                              | Concentration | Observed Effect        |
|---------------------------------|------------------------------------------------|------------------------------------------------------------------------|---------------|------------------------|
| Endothelial Cell Migration      | HUVEC (Human Umbilical Vein Endothelial Cells) | Conditioned medium from ovarian cancer cells pre-treated with VPC23019 | 300 nM        | Significant inhibition |
| Endothelial Cell Invasion       | HUVEC                                          | Conditioned medium from ovarian cancer cells pre-treated with VPC23019 | 300 nM        | Significant inhibition |
| Endothelial Cell Tube Formation | HUVEC                                          | Conditioned medium from ovarian cancer cells pre-treated with VPC23019 | 300 nM        | Significant inhibition |

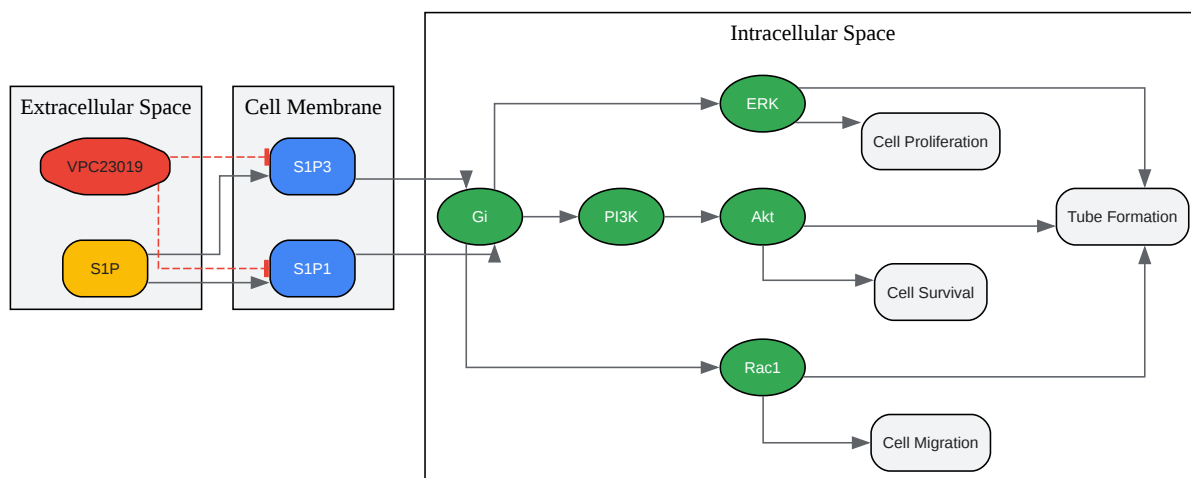
Table 3: In Vivo Effects of VPC23019 on Angiogenesis in an Ovarian Cancer Xenograft Model[2]

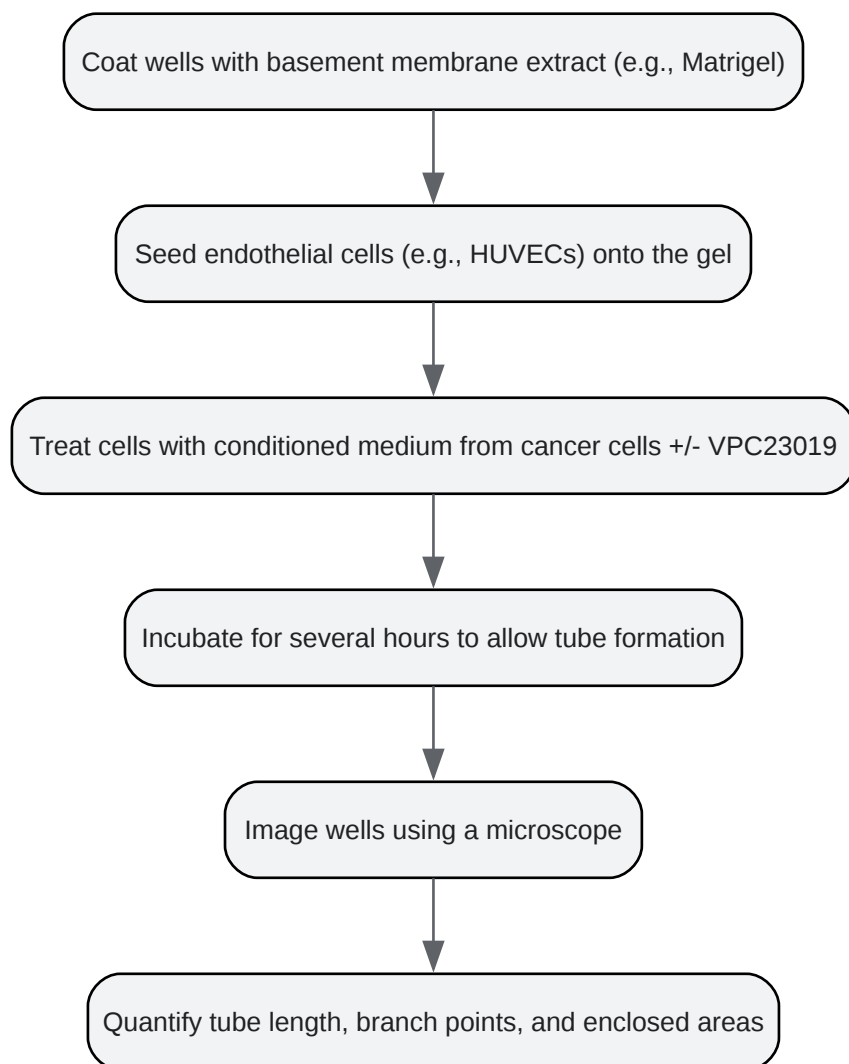
| Animal Model                                     | Treatment | Outcome Measure                                 | Observed Effect         |
|--------------------------------------------------|-----------|-------------------------------------------------|-------------------------|
| Intraperitoneal ovarian cancer xenograft (mouse) | VPC23019  | Tumor Number and Weight                         | Significantly inhibited |
| Intraperitoneal ovarian cancer xenograft (mouse) | VPC23019  | Microvessel Density (MVD)                       | Inhibited               |
| Intraperitoneal ovarian cancer xenograft (mouse) | VPC23019  | Angiogenic Factor Expression (VEGF, IL-6, IL-8) | Inhibited               |

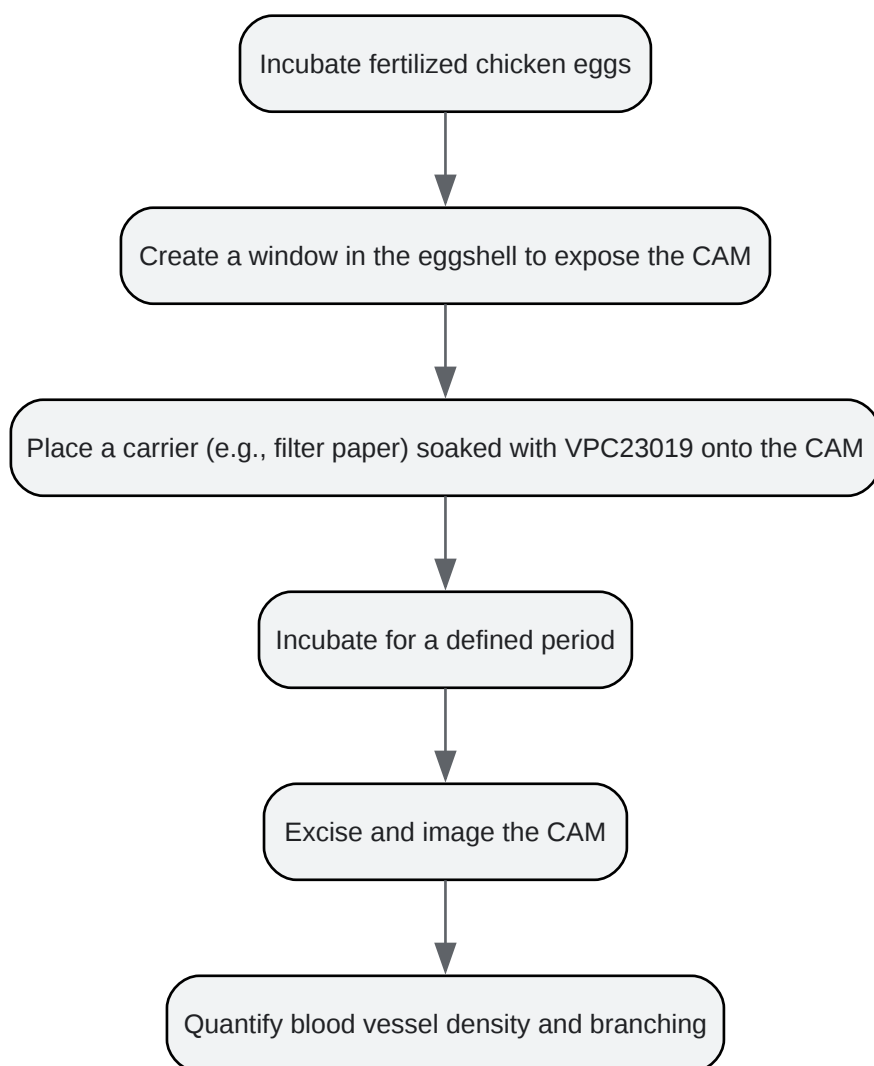
## Signaling Pathways and Experimental Workflows

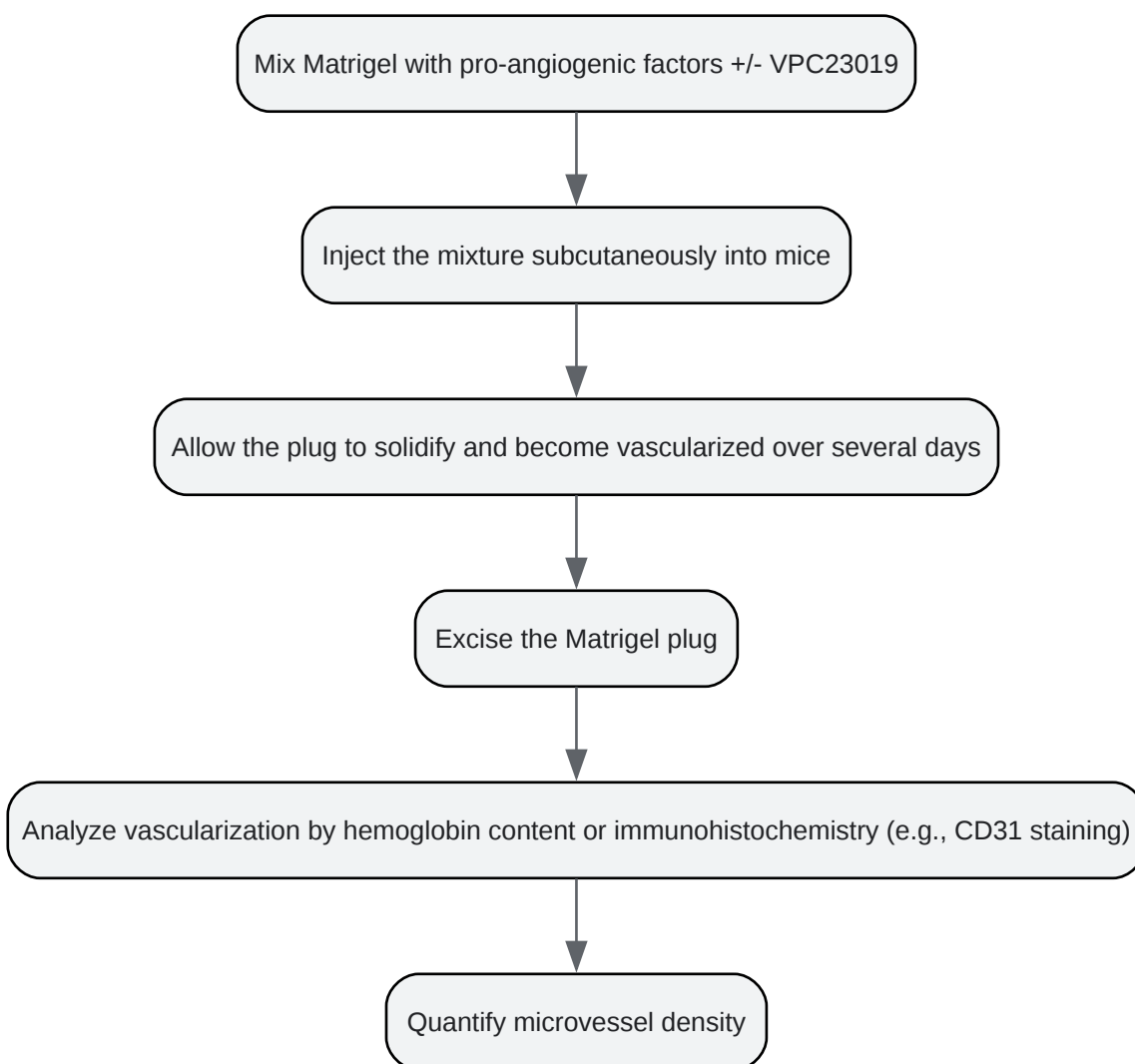
### S1P1/S1P3 Signaling Pathway in Angiogenesis

The following diagram illustrates the signaling cascade initiated by S1P binding to its receptors S1P1 and S1P3 on endothelial cells, leading to pro-angiogenic events. VPC23019 acts by competitively blocking these receptors.









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## References

- 1. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- 2. Sphingosine kinase 1/sphingosine-1-phosphate (S1P)/S1P receptor axis is involved in ovarian cancer angiogenesis - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]

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